

# Executive Summary: The Significance of Phase Transition Points in Drug Development

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## Compound of Interest

Compound Name: *4-bromo-1-ethyl-1H-pyrazol-3-amine*

CAS No.: *1006481-44-2*

Cat. No.: *B2709655*

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The melting point and boiling point of an active pharmaceutical ingredient (API) are fundamental physical constants that dictate its stability, solubility, and formulation strategies. For a molecule like **4-bromo-1-ethyl-1H-pyrazol-3-amine**, understanding these properties is a prerequisite for its advancement through the development pipeline. A sharp melting point range is a primary indicator of sample purity, while the boiling point provides insight into its volatility and the conditions required for purification via distillation.<sup>[1]</sup> This guide will first establish a theoretical framework for predicting these values based on molecular structure and then detail robust methodologies for their experimental verification.

## Molecular Structure and its Influence on Intermolecular Forces

The physicochemical properties of **4-bromo-1-ethyl-1H-pyrazol-3-amine** are a direct consequence of its molecular architecture. The structure features a five-membered pyrazole ring, an aromatic heterocycle with two adjacent nitrogen atoms. This core is functionalized with a bromine atom at the C4 position, an ethyl group at the N1 position, and a primary amine group at the C3 position.

Several key intermolecular forces are at play:

- **Hydrogen Bonding:** The primary amine (-NH<sub>2</sub>) group is a potent hydrogen bond donor and acceptor. This is the most significant intermolecular force for this molecule, leading to strong molecule-molecule interactions.
- **Dipole-Dipole Interactions:** The polarized C-Br bond and the overall asymmetry of the molecule create a net dipole moment, contributing to dipole-dipole attractions.
- **Van der Waals Forces:** As with all molecules, London dispersion forces are present and increase with the overall surface area and molecular weight.<sup>[2]</sup>

The N-ethyl group is a critical feature. Unlike unsubstituted pyrazoles which can form strong hydrogen-bonded dimers, the N1-substitution in **4-bromo-1-ethyl-1H-pyrazol-3-amine** prevents this specific type of dimerization.<sup>[3][4][5]</sup> However, the -NH<sub>2</sub> group ensures that strong hydrogen bonding networks will still dominate its physical behavior.

## Estimation of Melting and Boiling Points from Analogous Structures

Direct experimental data for **4-bromo-1-ethyl-1H-pyrazol-3-amine** is not readily available in public databases. However, we can make informed estimations by examining structurally related compounds.

| Compound Name                       | Structure | Melting Point (°C)                    | Boiling Point (°C)                              | Key Structural Difference                    |
|-------------------------------------|-----------|---------------------------------------|-------------------------------------------------|----------------------------------------------|
| 4-bromo-1-ethyl-1H-pyrazol-3-amine  | C5H8BrN3  | Estimated: Solid at RT, likely >100°C | Estimated: High, likely >200°C at atm. pressure | Target Molecule                              |
| 4-Bromo-1-methyl-1H-pyrazol-3-amine | C4H6BrN3  | 96 - 100[6]                           | Not available                                   | N-methyl instead of N-ethyl                  |
| 3-Amino-4-bromo-1H-pyrazole         | C3H4BrN3  | 132 - 142[7]                          | Not available                                   | N-H instead of N-ethyl (allows dimerization) |
| 4-Bromo-1-ethyl-1H-pyrazole         | C5H7BrN2  | Not available                         | 108 (at 20 mmHg)[8]                             | Lacks the C3-amine group                     |

#### Analysis:

- The presence of the C3-amine group dramatically increases the melting point compared to analogs without it, due to hydrogen bonding.
- The melting point of the N-methyl analog is 96-100°C.[6] We can predict that the N-ethyl target compound will have a similar, possibly slightly higher, melting point due to increased molecular weight and van der Waals forces.
- The high melting point of 3-Amino-4-bromo-1H-pyrazole (132-142°C) highlights the powerful effect of N-H hydrogen bonding between pyrazole rings, which is absent in our N-ethylated target molecule.[7]
- The boiling point of 4-Bromo-1-ethyl-1H-pyrazole is 108°C at reduced pressure (20 mmHg). [8] The addition of the hydrogen-bonding amine group to our target molecule will significantly increase the boiling point, likely requiring high temperatures that may risk decomposition at atmospheric pressure.

## Experimental Determination of Melting Point

The melting point is a critical measure of purity. A pure crystalline solid will exhibit a sharp melting range of 0.5-1.0°C. Impurities will typically cause a depression and broadening of the melting range.<sup>[1]</sup>

## Protocol: Capillary Melting Point Determination

This protocol describes the use of a standard digital melting point apparatus (e.g., a Mel-Temp).

Methodology:

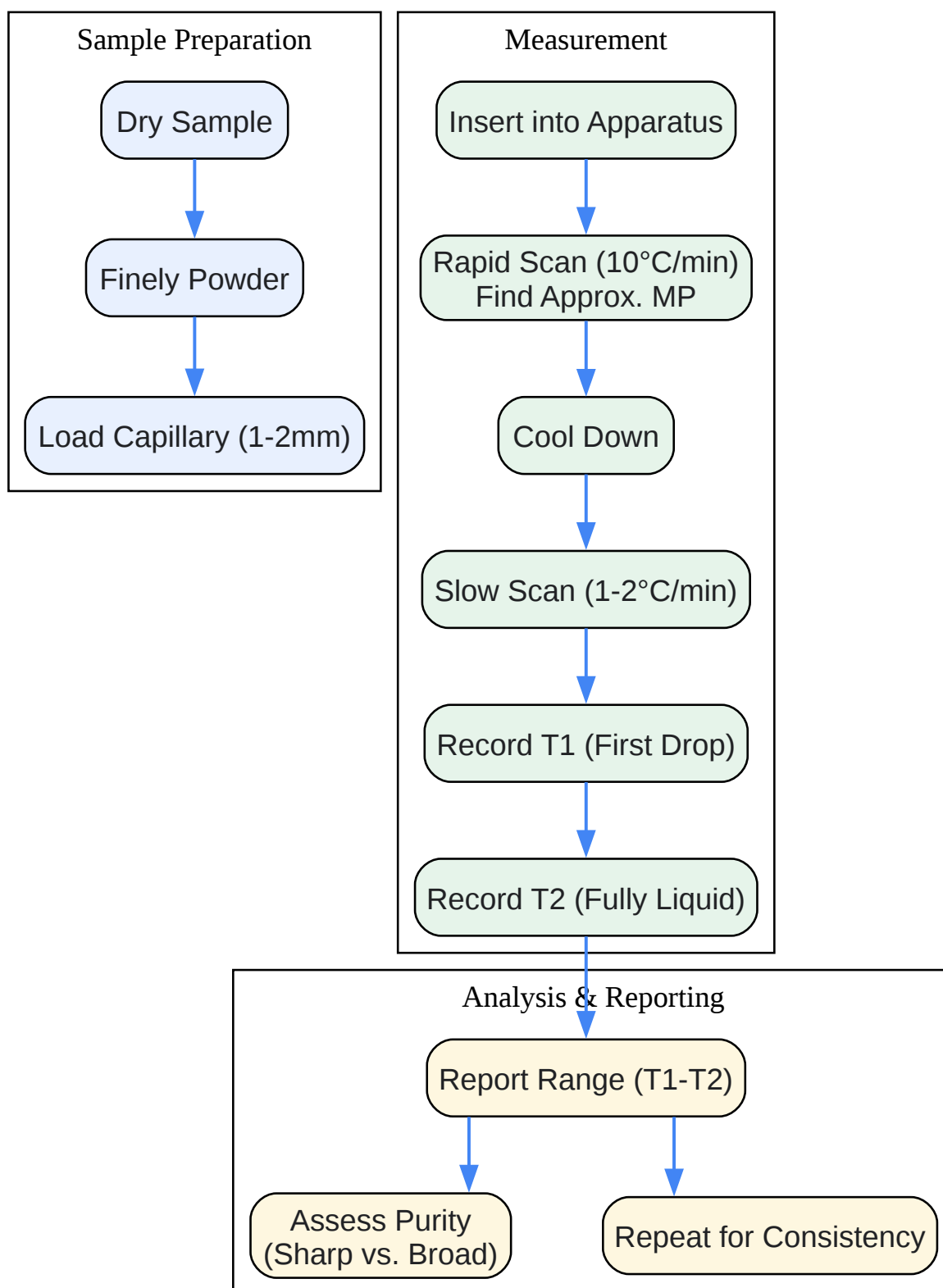
- **Sample Preparation:** Ensure the **4-bromo-1-ethyl-1H-pyrazol-3-amine** sample is completely dry and finely powdered.
- **Capillary Loading:** Dip the open end of a glass capillary tube into the powdered sample. Gently tap the closed end on a hard surface to pack the sample into the bottom of the tube to a height of 1-2 mm.<sup>[9][10][11]</sup>
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Rapid Determination (Optional but Recommended):** Set a fast heating rate (e.g., 10°C/min) to quickly find an approximate melting range. This saves time and prevents slow heating over a wide, unknown range.<sup>[11]</sup>
- **Accurate Determination:**
  - Allow the apparatus to cool to at least 20°C below the approximate melting point.
  - Insert a new capillary with the sample.
  - Set a slow heating rate of 1-2°C per minute.
  - Record the temperature (T1) at which the first drop of liquid appears.
  - Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.

- Reporting: The melting point is reported as the range T1-T2. For a pure sample, this range should be narrow.

## Self-Validation and Trustworthiness

- Consistency: Perform at least two careful determinations. Consistent values validate the result.
- Mixed Melting Point: To confirm the identity of a synthesized batch against a known standard, mix a small amount of the sample with the standard. If there is no depression or broadening of the melting point, the two are likely identical. A depressed melting range indicates the sample is not the same as the standard.<sup>[1]</sup>

## Visualization: Melting Point Determination Workflow



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Caption: Workflow for accurate melting point determination.

## Experimental Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[12]</sup> Given the high estimated boiling point and potential for decomposition, determination at reduced pressure (vacuum distillation) or using a micro-scale method is advisable.

### Protocol: Micro-Boiling Point Determination using a Thiele Tube

This method is suitable for small sample quantities.

Apparatus:

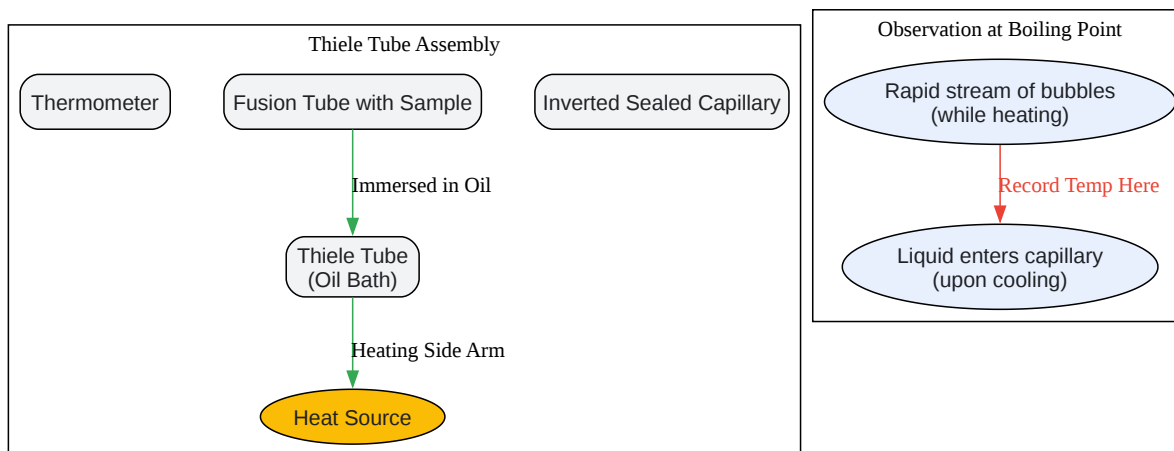
- Thiele tube or a similar oil bath setup
- High-temperature thermometer
- Small fusion tube (or test tube)
- Melting point capillary tube
- Heat source (e.g., Bunsen burner or hot plate)

Methodology:

- Sample Preparation: Add a few milliliters of **4-bromo-1-ethyl-1H-pyrazol-3-amine** to the fusion tube.
- Capillary Insertion: Seal one end of a melting point capillary tube by heating it in a flame. Place the capillary tube, sealed-end up, into the liquid in the fusion tube.<sup>[12][13][14]</sup>
- Assembly: Attach the fusion tube to the thermometer. Immerse the assembly in the Thiele tube oil bath, ensuring the sample is below the oil level.
- Heating: Gently and slowly heat the side arm of the Thiele tube.<sup>[12]</sup>

- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary.
- Recording Temperature:
  - Continue heating until a rapid and continuous stream of bubbles is observed.
  - Remove the heat source and allow the bath to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube. This is the point where the external pressure equals the vapor pressure of the substance.
- Reporting: Record the temperature and the barometric pressure. Boiling points are pressure-dependent.<sup>[12]</sup>

## Visualization: Micro-Boiling Point Setup



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Caption: Setup for micro-scale boiling point determination.

## Conclusion

While direct literature values for the melting and boiling points of **4-bromo-1-ethyl-1H-pyrazol-3-amine** are scarce, a robust scientific approach allows for their confident estimation and determination. Based on its structure, the compound is predicted to be a solid at room temperature with a melting point likely exceeding 100°C and a high boiling point susceptible to decomposition at atmospheric pressure. The provided experimental protocols offer a reliable framework for researchers to obtain accurate, verifiable data, which is essential for the continued development of this and other novel chemical entities.

## References

- Melting point determination. (n.d.). Retrieved from University of Calgary, Department of Chemistry.
- Determination of Boiling Point of Organic Compounds. (2025, July 23). GeeksforGeeks.
- A review of pyrazole and its derivative. (2021, May 15). National Journal of Pharmaceutical Sciences.
- Experiment 1: Melting-point Determinations. (n.d.).
- Jain, A., & Yalkowsky, S. H. (2006). Estimation of the Normal Boiling Point of Organic Compounds.
- Boiling Point Determination of Organic Compounds: Chemistry Guide. (2025, July 24). Vedantu.
- Determination Of Boiling Point Of An Organic Compound Experiment. (n.d.). BYJU'S.
- Determination of a Boiling Point - Experiment. (n.d.). Vernier.
- Determination of Melting Point of An Organic Compound. (n.d.). Scribd.
- Determination Of Melting Point Of An Organic Compound. (2019, November 13). BYJU'S.
- Dong, V. M., & Riedel, J. (2017, February 22).
- 4-Bromo-1-methyl-1H-pyrazol-3-amine. (n.d.). Benchchem.
- 4-Bromo-1-ethyl-1H-pyrazole CAS#: 71229-85-1. (n.d.). ChemicalBook.
- Heterocyclic Chemistry. (n.d.).
- Chemistry and Pharmacological Activities of Pyrazole and Pyrazole Derivatives. (2020, October 24). International Journal of Pharmaceutical Sciences Review and Research.
- Chemical structure, melting point and reaction yield of new pyrazole derivatives 2-7. (n.d.).
- Ashenhurst, J. (2010, October 25). 3 Trends That Affect Boiling Points. Master Organic Chemistry.
- 4-Bromo-1-methyl-1H-pyrazol-3-amine. (n.d.). Sigma-Aldrich.

- 3-Amino-4-bromo-1H-pyrazole, 97% 5 g. (n.d.). Thermo Scientific Chemicals.
- **4-bromo-1-ethyl-1h-pyrazol-3-amine**. (n.d.). PubChemLite.
- 4-Bromopyrazole. (n.d.). PubChem, NIH.
- 4-Bromo-5-methyl-1H-pyrazol-3-amine. (2026, January 13). ChemicalBook.

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- To cite this document: BenchChem. [Executive Summary: The Significance of Phase Transition Points in Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2709655/docs#executive-summary-the-significance-of-phase-transition-points-in-drug-development>]

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